

Essential Guide to the Safe Disposal of Protein Kinase Inhibitor 5

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Compound of Interest

Compound Name: Protein kinase inhibitor 5

Cat. No.: B12389000

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This document provides crucial safety and logistical information for the proper disposal of **Protein Kinase Inhibitor 5**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring regulatory compliance. The term "**Protein Kinase Inhibitor 5**" can be ambiguous; therefore, it is imperative to consult the specific Safety Data Sheet (SDS) for the compound in use.

Key Compound Information

Different compounds may be referred to as "**Protein Kinase Inhibitor 5**." The following table summarizes key data for related compounds found in safety and product documentation.

Identifier	CAS Number	Molecular Formula	Molecular Weight	Key Inhibitory Values
Protein Kinase Inhibitor	99533-80-9	Not Specified	Not Specified	Not Specified
PKA Inhibitor 5-24	99534-03-9	Not Specified	Not Specified	K _i = 2.3 nM for PKA[1][2]
Protein Kinase Inhibitor	Not Specified	C27 H21 N3 O5	467.47	Not Specified
Protein kinase inhibitor 5	2278204-94-5	C29H31F2N7O	531.60	IC ₅₀ = 1.8 nM for TRK-A[3][4]

Safe Handling and Personal Protective Equipment (PPE)

Before beginning any disposal procedure, ensure all recommended safety precautions are in place.

Handling:

- Work in a well-ventilated area to avoid the formation and inhalation of dust.[\[5\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
- Prevent ingestion and inhalation.[\[5\]](#)
- Follow good industrial hygiene and safety practices.[\[5\]](#)[\[6\]](#)
- Keep the compound away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[7\]](#)
- Store the inhibitor in a freezer in a tightly sealed container.[\[5\]](#)[\[6\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[6\]](#)
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated, a particle filter may be recommended.[\[5\]](#)[\[6\]](#)

Step-by-Step Disposal Protocol

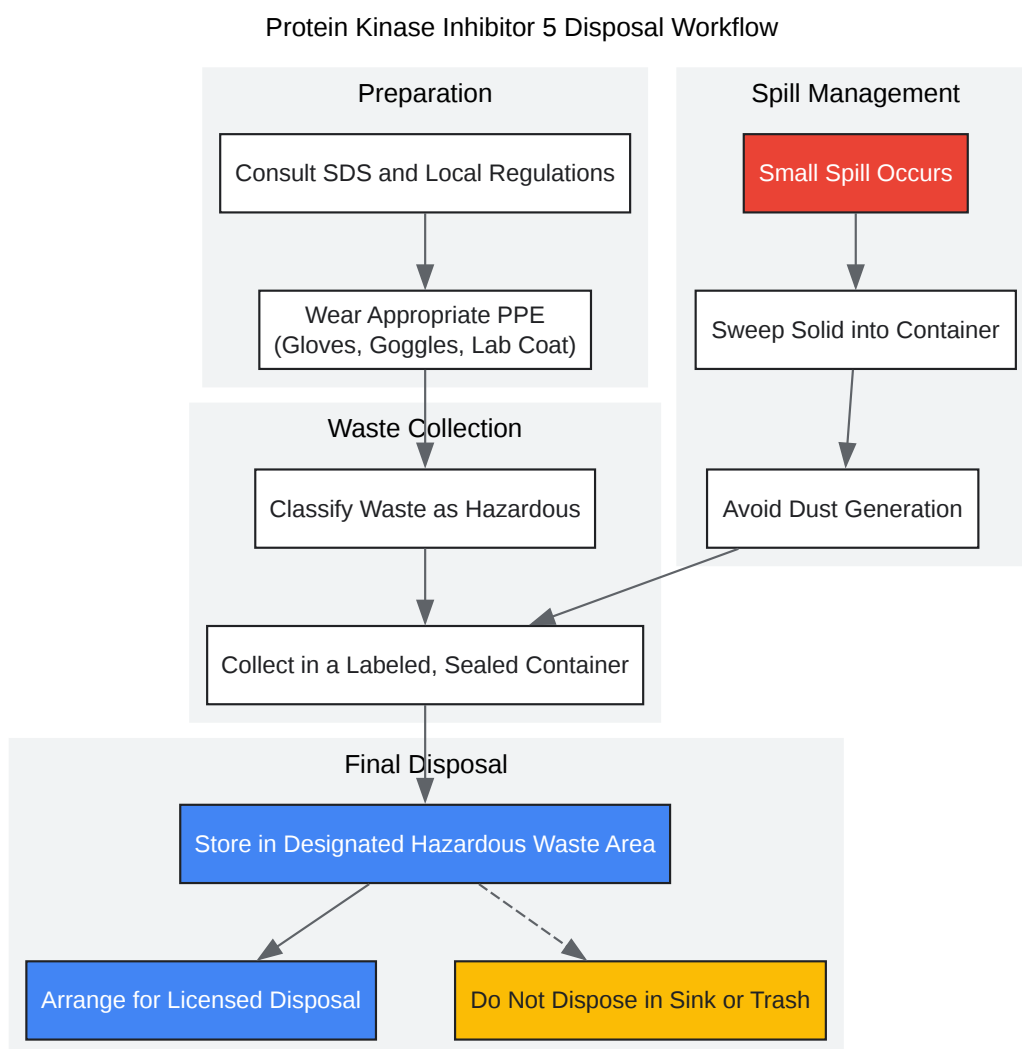
The disposal of **Protein Kinase Inhibitor 5** must be handled in a way that prevents environmental release and complies with all applicable regulations.

Methodology:

- **Waste Classification:** Chemical waste generators are required to determine if the discarded chemical is classified as a hazardous waste.^[5] Consult your institution's Environmental Health and Safety (EHS) department and local, regional, and national hazardous waste regulations for accurate classification.^[5]
- **Waste Segregation:**
 - Do not mix with other incompatible waste streams. This compound is known to be incompatible with strong oxidizing agents.^[5]
 - Collect waste in a designated, properly labeled, and sealed container.
- **Spill Management:**
 - In the event of a small spill, carefully sweep or shovel the solid material into a suitable container for disposal, avoiding dust formation.^[5]
 - Ensure adequate ventilation during cleanup.^[5]
- **Container Labeling:**
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: **"Protein Kinase Inhibitor 5"** and its CAS number if known.
 - Include the date of accumulation and any other information required by your institution.
- **Storage of Waste:**
 - Store the waste container in a designated hazardous waste accumulation area.
 - Ensure the storage area is secure and away from general laboratory traffic.
- **Final Disposal:**
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.

- Never dispose of **Protein Kinase Inhibitor 5** down the drain or in the regular trash, as it should not be released into the environment.[5][7]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **Protein Kinase Inhibitor 5**.

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